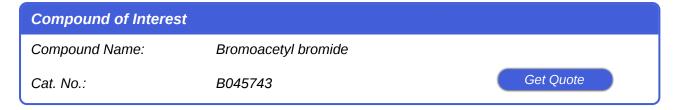


# An In-depth Technical Guide to the Handling and Safety of Bromoacetyl Bromide

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Audience: Researchers, scientists, and drug development professionals.

This guide provides comprehensive safety information and handling procedures for **Bromoacetyl bromide**, a highly reactive and corrosive chemical used in various synthetic applications within research and drug development. Adherence to these guidelines is critical to ensure personnel safety and prevent hazardous incidents.

## **Chemical Identification and Properties**

**Bromoacetyl bromide** (CAS No. 598-21-0) is a colorless to yellow or brown liquid with a sharp, pungent, and irritating odor.[1][2][3] It is a lachrymator, meaning it causes tearing.[4][5] Due to its high reactivity, particularly with water, it must be handled with extreme caution.

Table 1: Physical and Chemical Properties of Bromoacetyl bromide



Property	Value	Reference
Molecular Formula	C <sub>2</sub> H <sub>2</sub> Br <sub>2</sub> O	[4][5]
Molecular Weight	201.84 g/mol	[4]
Appearance	Colorless to yellow/dark brown liquid	[1][4][5]
Boiling Point	147 - 150 °C (297 - 302 °F)	[4][5]
Density	2.317 g/cm³ at 20-25 °C	[2][5][6]
Vapor Pressure	3.8 mm Hg at 25 °C	[1][5]
Vapor Density	6.96 (Air = 1)	[5]
Water Solubility	Reacts violently	[1][4]
Solubility	Soluble in acetone and carbon tetrachloride	[5]
Flash Point	> 105 °C (> 221 °F)	[5]

## **Hazard Identification and Toxicology**

**Bromoacetyl bromide** is classified as a highly corrosive and reactive substance.[1] It poses significant health risks upon exposure.

- Primary Hazards:
  - Corrosive: Causes severe skin burns and serious eye damage.[4][5][6] Contact can result
    in deep, painful burns.[1]
  - Water-Reactive: Reacts violently with water, steam, or moisture, producing toxic and corrosive hydrogen bromide gas.[3][4][5] This reaction can be explosive.[5]
  - Lachrymator: Vapors are extremely irritating to the eyes and mucous membranes, causing immediate tearing.[4][5]

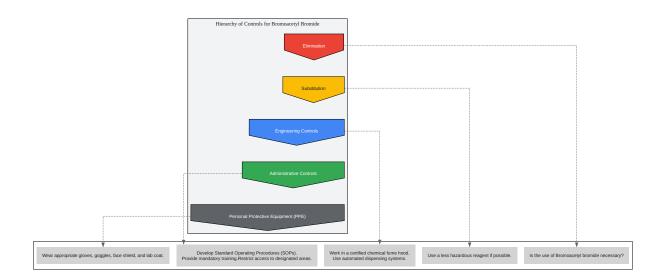


- Inhalation Toxicity: Inhalation of vapors can cause severe irritation and chemical burns to the respiratory tract, leading to symptoms like coughing, shortness of breath, and potentially fatal pulmonary edema (fluid in the lungs).[1][5]
- Toxicological Data:
  - Occupational exposure limits have not been established for Bromoacetyl bromide.[1][4]
  - LD50/LC50 data are not readily available.[5][6]
  - It is not classified as a carcinogen by IARC, NTP, or OSHA.[4][5]

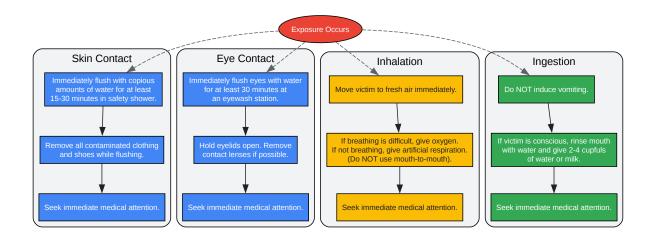
## **Hierarchy of Controls**

To mitigate the risks associated with **Bromoacetyl bromide**, a systematic approach to hazard control should be implemented. The hierarchy of controls prioritizes the most effective measures.

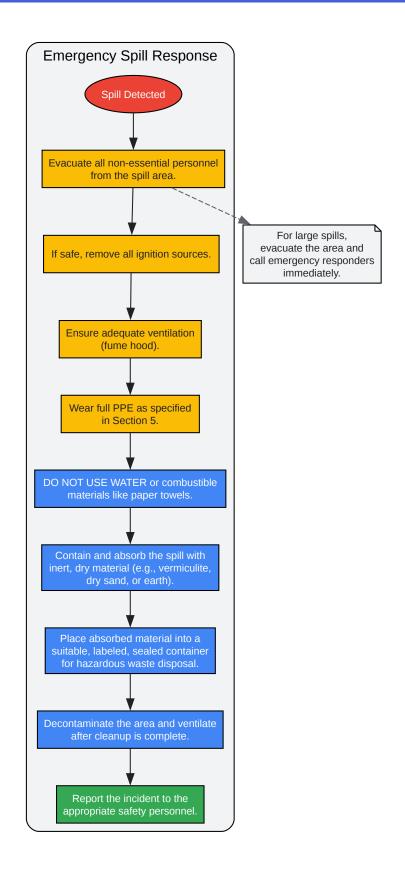












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